

Technical Safety Protocol: 6-Chloro-N-ethylnicotinamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-N-ethylnicotinamide

CAS No.: 54864-84-5

Cat. No.: B1595874

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CAS: 54864-84-5 | Formula: $C_8H_9ClN_2O$ | Structure Class: Halogenated Pyridine Carboxamide

Introduction & Synthetic Utility

This guide establishes the safety and handling architecture for **6-Chloro-N-ethylnicotinamide**, a critical electrophilic building block in medicinal chemistry. Unlike simple nicotinamides, the presence of the chlorine atom at the C6 position—para to the electron-withdrawing amide group—activates the ring for Nucleophilic Aromatic Substitution (S_NAr).

Scientist-to-Scientist Insight: While often categorized generically as an "irritant," this molecule's reactivity profile warrants elevated caution. The C6-chlorine is a leaving group. In a biological context, this electrophilicity suggests a potential for covalent binding to cysteine or lysine residues in proteins, implying a risk of skin sensitization beyond simple irritation. This protocol treats the compound not just as a stable solid, but as a reactive intermediate.

Physicochemical Safety Profile

Data aggregated from structural analogs and verified calculated properties.

Property	Value / Characteristic	Safety Implication
Physical State	Solid (Crystalline powder)	Dust inhalation risk; requires local exhaust ventilation (LEV).
Molecular Weight	184.62 g/mol	N/A
Solubility	DMSO, Methanol, DCM	High permeability in organic solvents; enhances skin absorption vectors.
Melting Point	Est. 120–160°C (Analog based)	Stable at room temperature; avoid high-heat milling.
Reactivity	Susceptible to S _N Ar	Incompatible with strong nucleophiles (amines, thiols) outside controlled reactors.
Purity	Typically >95%	Impurities may include 6-chloronicotinic acid (corrosive).

Hazard Identification & Risk Assessment

GHS Classification (derived from structural class):

- Warning
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.

Mechanistic Toxicology: The 6-chloropyridine moiety is electron-deficient. Upon contact with mucous membranes, hydrolysis or nucleophilic attack by biological amines can release hydrochloric acid (HCl) locally or form hapten-protein conjugates.

- Acute Risk: Chemical burns to eyes/mucosa if dust contacts moisture.
- Chronic Risk: Potential sensitization due to protein alkylation.

Strategic Handling Protocols

This section details the "Why" and "How" of handling, moving beyond generic SDS advice.

A. Engineering Controls

- Primary Containment: All weighing of the solid >10 mg must occur inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Static Control: Halogenated heterocycles can be static-prone. Use an ionizing bar during weighing to prevent "flying powder" events.

B. Personal Protective Equipment (PPE) Matrix

- Gloves:
 - Dry Solid:Nitrile (0.11 mm) is sufficient for incidental contact.
 - Solution (DCM/DMF):Laminate (Silver Shield) or double-gloved Nitrile (0.2 mm).
 - Reasoning: Chlorinated pyridines in DCM penetrate standard nitrile rapidly (<5 mins).
- Respiratory: If fume hood work is impossible (e.g., equipment maintenance), a P95/P100 particulate respirator is mandatory.

C. Experimental Workflow: The Solubilization Step

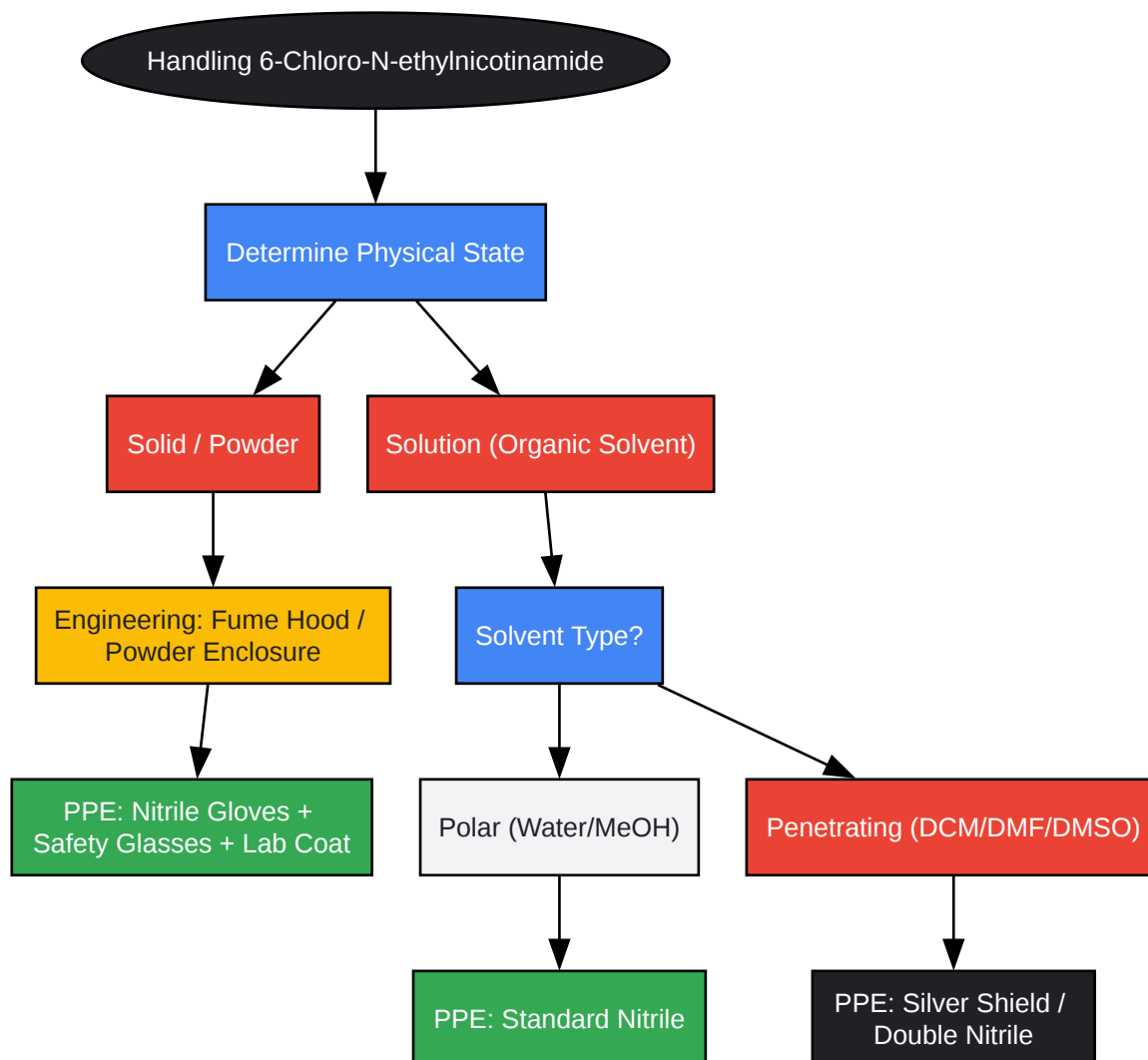
The most critical moment for exposure is the transition from solid to solution.

- Tare the reaction vessel containing the stir bar.
- Add **6-Chloro-N-ethylnicotinamide**.
- Solvent Addition: Add solvent (e.g., DMF) slowly down the side of the flask to minimize aerosolization.
- Seal: Cap immediately. Once dissolved, the inhalation risk shifts to a skin absorption risk.

Visualizations

Diagram 1: PPE & Handling Decision Logic

A self-validating decision tree for selecting protection based on physical state.

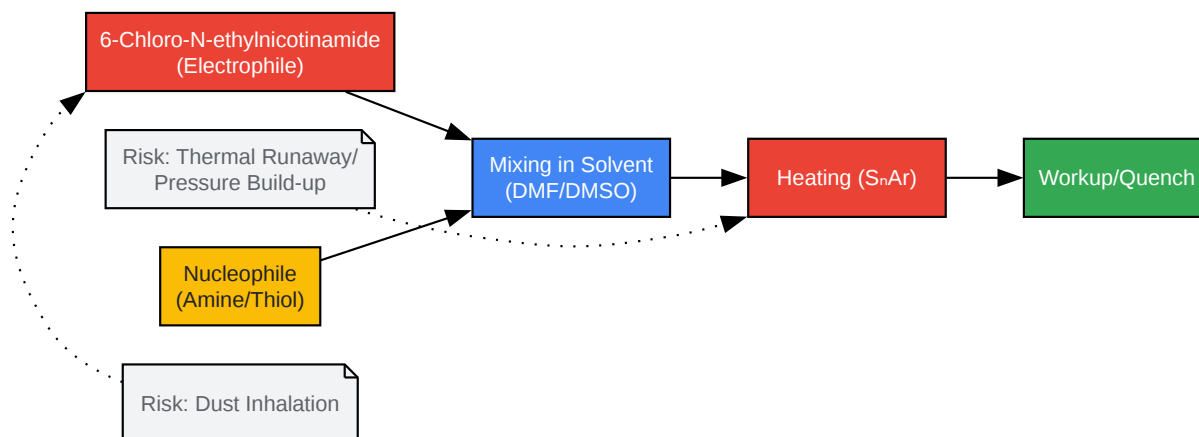


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Caption: Decision matrix for PPE selection. Note the escalation to high-performance gloves when the compound is dissolved in penetrating solvents like DCM or DMF.

Diagram 2: S_NAr Reaction Workflow & Safety Checkpoints

Visualizing the synthesis context where this molecule is most commonly used.



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Caption: Synthesis workflow highlighting the S_nAr pathway. The heating stage requires pressure-rated vessels due to potential HCl gas evolution or solvent vapor.

Emergency Response Architecture

A. Spills (Solid)

- Isolate: Evacuate non-essential personnel.
- PPE Up: Don N95/P100 mask and double gloves.
- Method: Do not dry sweep (creates dust). Use a wet wipe or a HEPA vacuum dedicated to chemical cleanup.
- Decon: Wipe surface with 1N NaOH (to hydrolyze any residue to the less reactive carboxylate) followed by water.

B. Exposure First Aid

- Eye Contact: Flush immediately for 15 minutes. The "6-chloro" functionality can hydrolyze to HCl on the eye surface, causing rapid damage. Time is tissue.
- Skin Contact: Wash with soap and water.[3] Do not use alcohol (increases permeability).

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated). While stable at RT, cooling prevents slow hydrolysis of the amide or displacement of the chloride over months.
- Atmosphere: Store under Inert Gas (Argon/Nitrogen) if possible. Moisture can hydrolyze the C-Cl bond over long periods, releasing HCl gas inside the vial.
- Segregation: Keep away from strong bases and oxidizers.[2]

References

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- To cite this document: BenchChem. [Technical Safety Protocol: 6-Chloro-N-ethylnicotinamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595874/docs#technical-safety-protocol-6-chloro-n-ethylnicotinamide>]

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